

Technical Guide: Solubility and Stability of BOC-Val-Ala-OMe

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Compound of Interest

Compound Name: BOC-Val-Ala-OMe

CAS No.: 15275-65-7

Cat. No.: B3105359

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Executive Summary

BOC-Val-Ala-OMe (N-tert-butoxycarbonyl-L-valyl-L-alanine methyl ester) is a fully protected dipeptide intermediate commonly utilized in peptide synthesis and medicinal chemistry. Structurally, it is characterized by high lipophilicity due to the presence of the tert-butyl carbamate (Boc) protecting group at the N-terminus, the methyl ester (OMe) at the C-terminus, and two hydrophobic side chains (Isopropyl from Valine, Methyl from Alanine).

This guide provides a definitive technical analysis of its physicochemical behavior. Key takeaways:

- **Solubility:** Highly soluble in polar aprotic solvents (DMF, DMSO) and chlorinated solvents (DCM). Practically insoluble in water.
- **Stability:** Exhibits orthogonal stability.^[1] The Boc group is acid-labile but base-stable; the methyl ester is base-labile (saponification) but stable to mild acid.
- **Handling:** Requires moisture-free storage to prevent slow ester hydrolysis and racemization.

Physicochemical Profile

Property	Description
Chemical Name	N-tert-butoxycarbonyl-L-valyl-L-alanine methyl ester
Molecular Formula	C ₁₄ H ₂₆ N ₂ O ₅
Molecular Weight	~302.37 g/mol
Physical State	White to off-white crystalline powder
Lipophilicity	High (LogP > 0 estimated); Hydrophobic character dominates
pKa	No ionizable groups in pH 2–10 range (fully protected)

Structural Implications

The molecule lacks free hydrogen bond donors/acceptors capable of interacting significantly with water. The bulky Boc group and the valine side chain create steric hindrance, further reducing aqueous solubility but enhancing solubility in organic solvents by disrupting crystal lattice energy.

Solubility Analysis

Solvent Compatibility Matrix

The following data summarizes the solubility profile based on the "like dissolves like" principle and standard peptide synthesis behaviors.

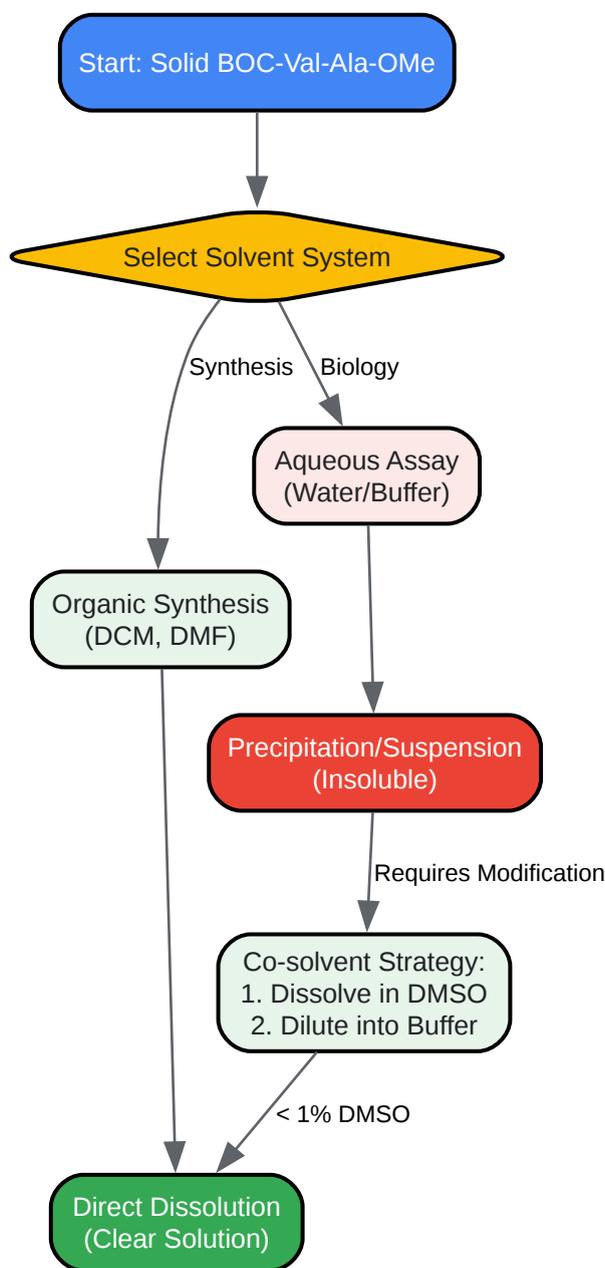
Solvent Class	Specific Solvent	Solubility Rating	Application
Chlorinated	Dichloromethane (DCM)	Excellent (>100 mg/mL)	Synthesis, Purification, Transfer
Polar Aprotic	DMF, DMSO	Excellent (>100 mg/mL)	Reaction solvent, Stock solutions
Alcohols	Methanol, Ethanol	Good	Crystallization, Hydrogenation solvent
Esters	Ethyl Acetate	Moderate/Good	Extraction workup
Ethers	Diethyl Ether, MTBE	Poor/Insoluble	Precipitation (Anti-solvent)
Aqueous	Water, PBS	Insoluble	Washing (removes salts/impurities)
Hydrocarbons	Hexane, Heptane	Insoluble	Precipitation (Anti-solvent)

Dissolution Protocol for Biological Assays

Since **BOC-Val-Ala-OMe** is water-insoluble, biological applications require a co-solvent system.

- Primary Solubilization: Dissolve the solid peptide in 100% DMSO to create a high-concentration stock (e.g., 20–50 mM).
- Dilution: Slowly add the DMSO stock to the aqueous buffer (PBS or media) while vortexing.
 - Limit: Keep final DMSO concentration < 1% (v/v) to avoid cytotoxicity or compound precipitation.
 - Observation: If turbidity occurs, the compound has precipitated. Reduce the stock concentration.

Visualization: Solubility Workflow



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Figure 1: Decision tree for solubilizing **BOC-Val-Ala-OMe** based on application.

Stability Profile

Chemical Stability (Orthogonal Reactivity)

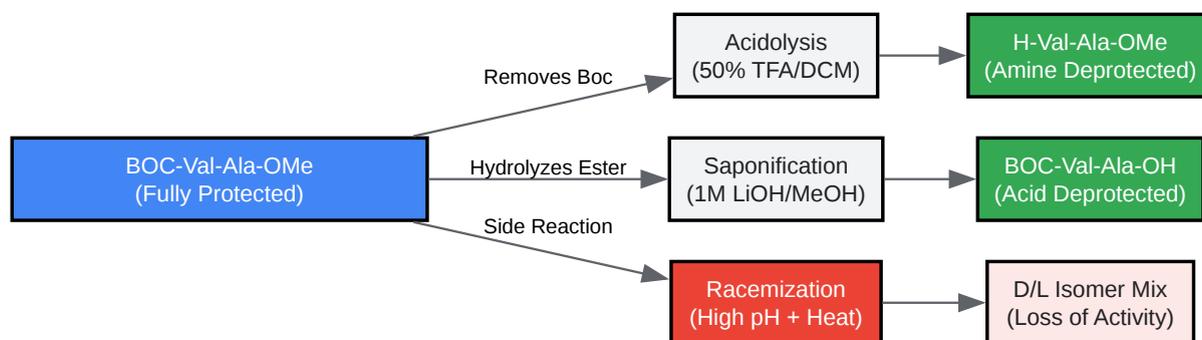
The stability of **BOC-Val-Ala-OMe** is defined by its two protecting groups. They allow for selective modification of either terminus.

- Acid Stability (Boc Group):
 - Labile: Strong acids (Trifluoroacetic acid (TFA), HCl in Dioxane, HBr in Acetic Acid). Exposure removes the Boc group, yielding H-Val-Ala-OMe.
 - Stable: Weak acids (Acetic acid, dilute citric acid) used during workups.
- Base Stability (Methyl Ester):
 - Labile: Strong bases (NaOH, LiOH, KOH). Exposure hydrolyzes the ester, yielding BOC-Val-Ala-OH (Saponification).
 - Stable: Tertiary amines (Triethylamine, DIPEA) used in coupling reactions.
- Thermal Stability:
 - Stable at room temperature in solid form.
 - Avoid heating $>40^{\circ}\text{C}$ in basic solution to prevent racemization (epimerization at the Alpha-carbon).

Storage Recommendations

- Solid State: Store at -20°C in a desiccator. Protect from moisture to prevent slow hydrolysis of the methyl ester.
- Solution State:
 - DMSO/DMF: Stable for weeks at -20°C .
 - Aqueous/Buffer: Unstable. Prepare fresh. The ester bond is susceptible to hydrolysis at physiological pH (7.4) over prolonged periods (days).

Visualization: Degradation & Deprotection Pathways



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Figure 2: Chemical fate of **BOC-Val-Ala-OMe** under acidic, basic, and stress conditions.

Experimental Protocols

Protocol: HPLC Stability Assay

To verify the integrity of **BOC-Val-Ala-OMe** over time or under stress conditions.

Materials:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax 300SB-C18, 5 μ m, 4.6x150mm).
- Mobile Phase A: Water + 0.1% TFA.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% TFA.
- Detection: UV at 210 nm (peptide bond) and 254 nm.

Methodology:

- Sample Prep: Dissolve 1 mg of **BOC-Val-Ala-OMe** in 1 mL of ACN.
- Gradient: 5% B to 95% B over 20 minutes. Flow rate: 1.0 mL/min.
- Analysis:
 - **BOC-Val-Ala-OMe** will elute late (high %B) due to hydrophobicity.

- Degradation products (H-Val-Ala-OMe or BOC-Val-Ala-OH) are more polar and will elute earlier (lower retention time).
- Acceptance Criteria: Purity area > 95%. Any new peak > 1% indicates instability.

Protocol: Solubility Limit Test (Visual)

Use this rapid test to determine if a specific solvent is suitable for your concentration requirements.

- Weigh 10 mg of **BOC-Val-Ala-OMe** into a clear glass vial.
- Add 100 μ L of the target solvent (starting concentration equivalent to 100 mg/mL).
- Vortex for 30 seconds.
- Check:
 - Clear solution: Solubility > 100 mg/mL.
 - Particulates visible: Add solvent in 100 μ L increments until clear.
- Calculate: Solubility (mg/mL) = Mass (mg) / Total Volume (mL).

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